

"CAS number and IUPAC name for Methyl 5-hydroxy-4-methylpicolinate"

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Compound of Interest

Compound Name: **Methyl 5-hydroxy-4-methylpicolinate**

Cat. No.: **B11913521**

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An In-depth Technical Guide to Methyl 5-hydroxy-4-methylpicolinate

For Researchers, Scientists, and Drug Development Professionals

Abstract

Methyl 5-hydroxy-4-methylpicolinate is a pyridine derivative with potential applications in chemical synthesis and drug discovery. This document provides a concise overview of its fundamental chemical identifiers. Extensive searches for detailed experimental protocols, quantitative data, and specific biological pathways involving this compound have yielded limited publicly available information at this time.

Chemical Identity

A crucial first step in the research and development of any chemical entity is its unambiguous identification. This section provides the key identifiers for **Methyl 5-hydroxy-4-methylpicolinate**.

CAS Number

The Chemical Abstracts Service (CAS) registry number is a unique numerical identifier assigned to every chemical substance.

| Compound Name | CAS Number |
|-------------------------------------|--------------|
| Methyl 5-hydroxy-4-methylpicolinate | 1211530-55-0 |

IUPAC Name

The International Union of Pure and Applied Chemistry (IUPAC) name provides a standardized and systematic way of naming chemical compounds based on their molecular structure.

| Common Name | IUPAC Name |
|-------------------------------------|---|
| Methyl 5-hydroxy-4-methylpicolinate | methyl 5-hydroxy-4-methylpyridine-2-carboxylate |

Experimental Data and Protocols

A comprehensive search of scientific literature and chemical databases was conducted to collate experimental data and detailed protocols related to **Methyl 5-hydroxy-4-methylpicolinate**. This includes efforts to find information on:

- Synthetic procedures and characterization data (e.g., NMR, IR, Mass Spectrometry).
- Physicochemical properties (e.g., melting point, boiling point, solubility).
- Pharmacokinetic and pharmacodynamic profiles.
- Toxicology and safety data.

Despite these efforts, detailed, publicly accessible experimental protocols and quantitative data for this specific compound are not readily available in the current body of scientific literature.

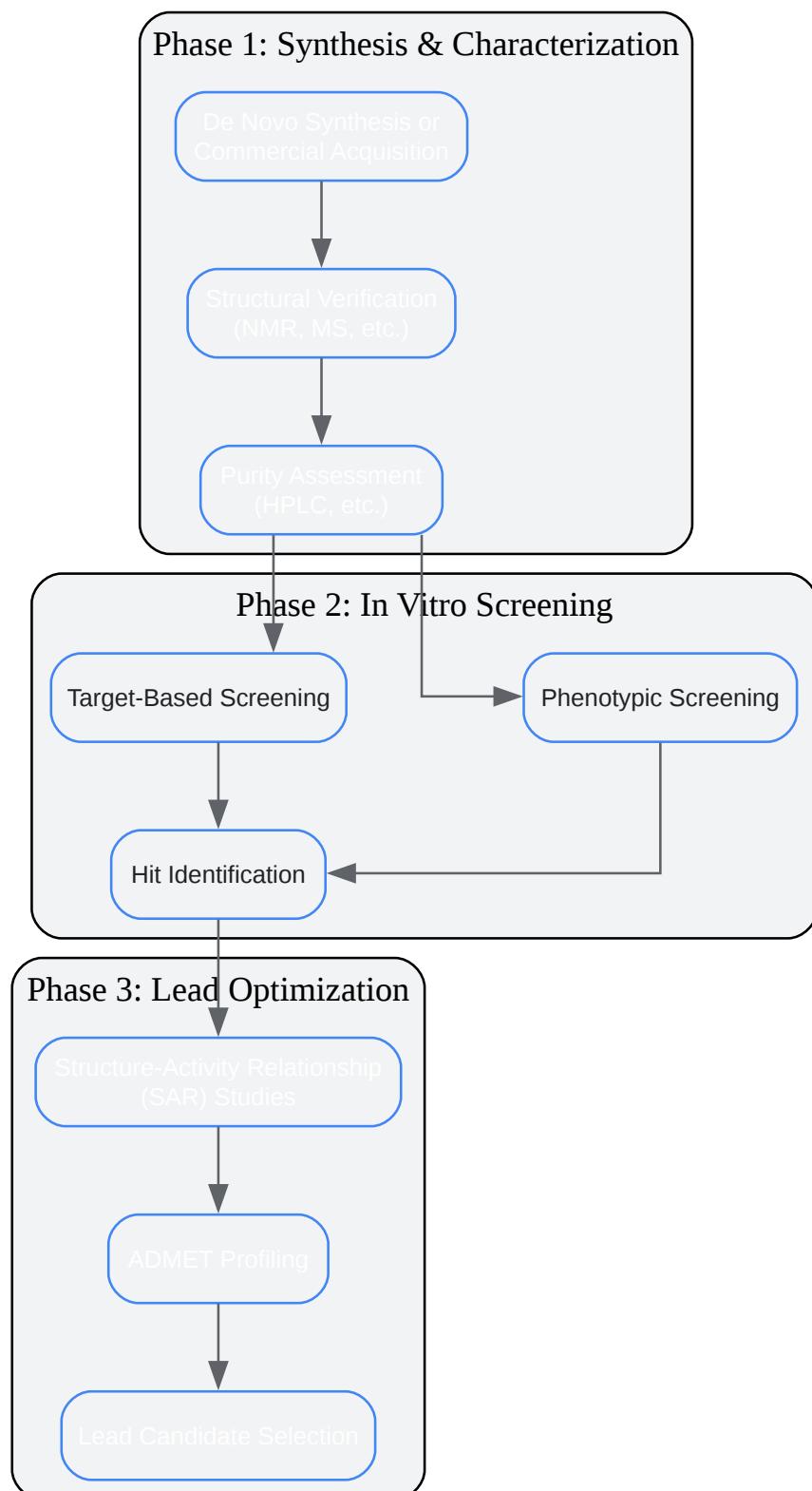
Signaling Pathways and Biological Activity

Investigations were performed to identify any known biological targets or signaling pathways modulated by **Methyl 5-hydroxy-4-methylpicolinate**. The objective was to provide a visual representation of its mechanism of action for researchers in drug development.

At present, there are no published studies that delineate the specific signaling pathways or biological activities of **Methyl 5-hydroxy-4-methylpicolinate**.

Logical Workflow for Further Research

Given the limited available data, a logical workflow for researchers interested in this compound is proposed. This workflow outlines the necessary steps to characterize the compound and explore its potential applications.

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Caption: Proposed research workflow for **Methyl 5-hydroxy-4-methylpicolinate**.

Conclusion

While the fundamental identifiers for **Methyl 5-hydroxy-4-methylpicolinate**, namely its CAS number and IUPAC name, have been established, a significant gap exists in the publicly available scientific literature regarding its experimental properties and biological functions. This document serves as a foundational reference and highlights the opportunity for further research to elucidate the characteristics and potential applications of this compound. Researchers are encouraged to use the proposed workflow as a starting point for their investigations.

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